

In-Depth Technical Guide: AS19 Column Selectivity for Oxyhalides

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Compound of Interest

Compound Name: AS19

Cat. No.: B1667631

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the Thermo Scientific™ Dionex™ IonPac™ **AS19** column's selectivity for oxyhalides. It is designed to assist researchers, scientists, and drug development professionals in understanding and utilizing this column for the robust analysis of disinfection byproducts in various aqueous matrices.

Core Principles of the Dionex IonPac AS19 Column

The Dionex IonPac **AS19** is a high-capacity, hydroxide-selective anion-exchange column specifically engineered for the high-resolution analysis of oxyhalides—such as bromate, chlorite, and chlorate—and other common inorganic anions.^{[1][2]} Its performance characteristics make it particularly suitable for compliance monitoring of drinking water as specified in U.S. EPA Methods 300.0 and 300.1.^{[1][2]}

The column's exceptional selectivity stems from its unique stationary phase, which consists of a novel hyperbranched anion-exchange condensation polymer. This polymer is electrostatically attached to the surface of a wide-pore polymeric substrate.^[2] This innovative chemistry provides a high capacity of 240 µeq per 4 x 250 mm column, enabling the quantification of trace-level oxyhalides even in the presence of high concentrations of common anions like chloride, sulfate, and carbonate.^{[1][2]}

The **AS19** column is optimized for use with potassium hydroxide (KOH) eluents, which offer significant advantages over traditional carbonate eluents. Hydroxide eluents lead to lower

background conductivity and noise, resulting in lower detection limits for target analytes.^[3] The column's selectivity is optimized for operation at 30 °C to ensure reproducible retention times.^[2]

Key Applications

The primary application of the Dionex IonPac **AS19** column is the determination of oxyhalide disinfection byproducts in:

- Drinking water^{[1][2]}
- Groundwater^{[1][2]}
- Wastewater^{[1][2]}
- Bottled water^[4]
- Other diverse sample matrices^{[1][2]}

It is particularly recommended for the analysis of trace bromate, a potential carcinogen formed during the ozonation of drinking water.^[1]

Quantitative Data Summary

The following tables summarize the quantitative performance data for the Dionex IonPac **AS19** column in the analysis of oxyhalides.

Table 1: Method Detection Limits (MDLs) for Oxyhalides

Analyte	MDL (µg/L)	Matrix	Detection Method	Reference
Bromate	0.31	Reagent Water	Suppressed Conductivity	[4]
Bromate	0.34	Reagent Water	Suppressed Conductivity	[4]
Bromate	1.5	Reagent Water	Suppressed Conductivity	
Chlorite	Not specified			
Chlorate	Not specified			

Table 2: Typical Recoveries in Spiked Water Samples

Analyte	Spiked Concentration (µg/L)	Recovery (%)	Matrix	Reference
Chlorite	10	88-91	European Mineral Water	[3]
Bromate	5	88-91	European Mineral Water	[3]
Chlorate	10	88-91	European Mineral Water	[3]

Experimental Protocols

Detailed methodologies are crucial for reproducible results. The following sections outline typical experimental protocols for oxyhalide analysis using the Dionex IonPac **AS19** column.

Instrumentation and Columns

- Ion Chromatography System: A system capable of gradient elution, such as a Thermo Scientific™ Dionex™ ICS-2000, ICS-5000+, or Dionex™ Integrion™ HPIC system.[3][5][6]

- Analytical Column: Dionex IonPac **AS19** Analytical Column (e.g., 4 x 250 mm).[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Guard Column: Dionex IonPac AG19 Guard Column (e.g., 4 x 50 mm).[\[3\]](#)[\[5\]](#)
- Eluent Generator: An eluent generator, such as the Dionex EGC-KOH, is recommended for producing high-purity potassium hydroxide eluents.[\[3\]](#)[\[6\]](#)
- Detector: Suppressed conductivity detector.[\[5\]](#)

Reagents and Standards

- Deionized Water: High-purity deionized water (18.2 MΩ·cm) for eluent generation and standard preparation.
- Potassium Hydroxide (KOH): If not using an eluent generator, prepare eluents from a high-purity KOH source.
- Stock Standards: Prepare individual or mixed stock solutions of chlorite, bromate, and chlorate from their sodium salts.[\[5\]](#) For example, a 1000 mg/L stock solution can be prepared by dissolving the appropriate amount of the salt in 100 mL of deionized water.[\[5\]](#)

Chromatographic Conditions

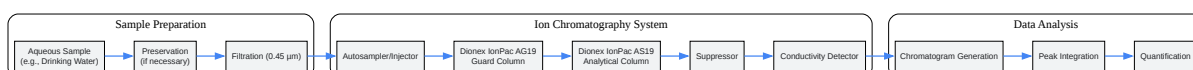
A typical gradient elution method for the separation of oxyhalides and common anions is as follows:

- Eluent: Potassium Hydroxide (KOH) gradient.
- Gradient Program:
 - 0–10 min: 10 mM KOH
 - 10–20 min: 10–45 mM KOH
- Flow Rate: 1.0 mL/min.[\[5\]](#)
- Column Temperature: 30 °C.[\[2\]](#)[\[5\]](#)

- Injection Volume: A large loop injection (e.g., 250 μ L) is often used to achieve low detection limits.[3]
- Detection: Suppressed conductivity.

Visualizations

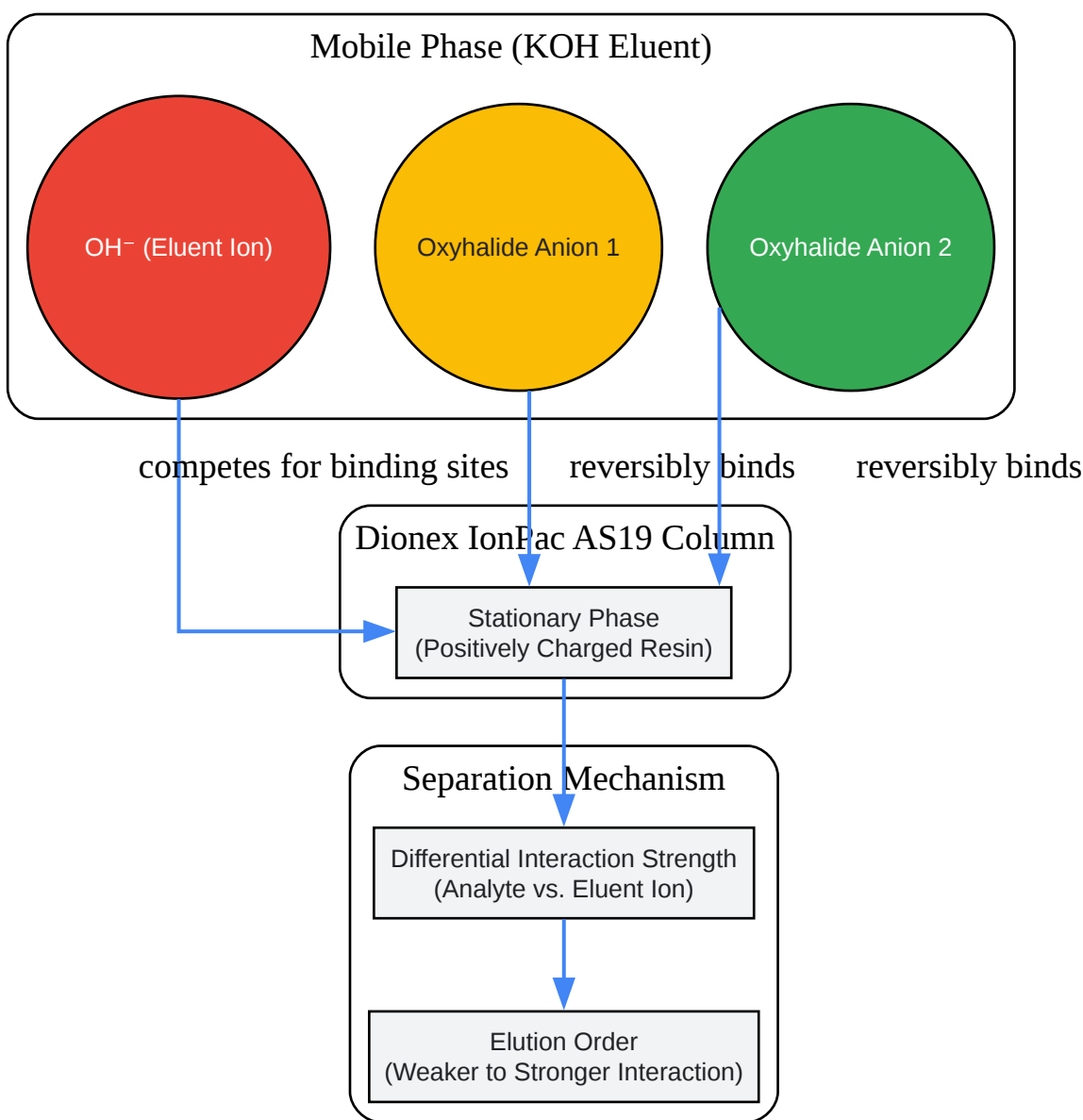
Logical Workflow for Oxyhalide Analysis



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Caption: A logical workflow diagram illustrating the key stages of oxyhalide analysis using the Dionex IonPac **AS19** column, from sample preparation to data analysis.

Principle of Anion-Exchange Separation on the AS19 Column



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Caption: A conceptual diagram illustrating the principle of anion-exchange chromatography on the Dionex IonPac **AS19** column, highlighting the competitive interactions between eluent and analyte ions with the stationary phase.

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